

H-Val-Obzl.HCl chemical properties and structure

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Compound of Interest

Compound Name: *H-Val-Obzl.HCl*

Cat. No.: *B555167*

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An In-depth Technical Guide to L-Valine Benzyl Ester Hydrochloride (**H-Val-Obzl.HCl**)

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of L-Valine Benzyl Ester Hydrochloride (**H-Val-Obzl.HCl**), a critical amino acid derivative. The information is tailored for researchers, scientists, and professionals involved in peptide synthesis, drug development, and organic chemistry.

Core Chemical Properties and Structure

H-Val-Obzl.HCl is a derivative of the essential amino acid L-valine, featuring a benzyl ester protecting group on its carboxyl terminus and supplied as a hydrochloride salt.[1][2] This structure makes it a valuable building block in various synthetic processes.[3] It typically appears as a white to off-white crystalline powder.[4]

Structural Information

- IUPAC Name: benzyl (2S)-2-amino-3-methylbutanoate;hydrochloride[5]
- Synonyms: **H-Val-OBzl.HCl**, L-Valine benzyl ester hydrochloride, Val-OBzl HCl[5][6]
- Chemical Formula: $C_{12}H_{18}ClNO_2$ [5]
- SMILES: CC(C)--INVALID-LINK--OCC1=CC=CC=C1)N.Cl[5]
- InChIKey: ZIUNABFUHGBCMF-MERQFXBCSA-N[5]

Physicochemical Data

The quantitative properties of **H-Val-Obzl.HCl** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	2462-34-2	[1] [5] [7]
Molecular Weight	243.73 g/mol	[5] [8]
Melting Point	138°C	[9]
Appearance	White to off-white crystalline powder	[4]
Purity (Typical)	≥97% (HPLC)	[1] [2]
Solubility	Soluble in water	[9]
Optical Rotation	-10° (c=2 in water)	[9]

Applications in Research and Drug Development

H-Val-Obzl.HCl is a versatile compound with significant applications in the pharmaceutical and biochemical industries.[\[3\]](#)

- **Peptide Synthesis:** Its most prominent role is as a protected amino acid in both solid-phase and solution-phase peptide synthesis.[\[1\]](#) The benzyl ester group effectively protects the C-terminus, allowing for controlled, stepwise elongation of the peptide chain while preventing unwanted side reactions.[\[2\]](#)
- **Pharmaceutical Intermediate:** The compound is a crucial intermediate in the synthesis of complex active pharmaceutical ingredients (APIs). A notable example is its use in the manufacturing of Valsartan, an angiotensin II receptor blocker used to treat hypertension and heart failure.[\[4\]](#)
- **Drug Development:** Its structure can be modified to enhance the bioavailability of drug candidates, making it a valuable component in creating more effective medications.[\[3\]](#)

- **Chiral Synthon:** In organic synthesis, it serves as a chiral building block, preserving the inherent stereochemistry of L-valine for the construction of enantiomerically pure complex molecules.[\[1\]](#)[\[10\]](#)
- **Metabolism Research:** Researchers utilize this derivative in studies of amino acid metabolism to better understand metabolic pathways and their roles in health and disease.[\[2\]](#)[\[3\]](#)

Experimental Protocols

While specific experimental parameters are highly dependent on the reaction context, this section outlines the general methodologies for the characterization and use of **H-Val-Obzl.HCl**.

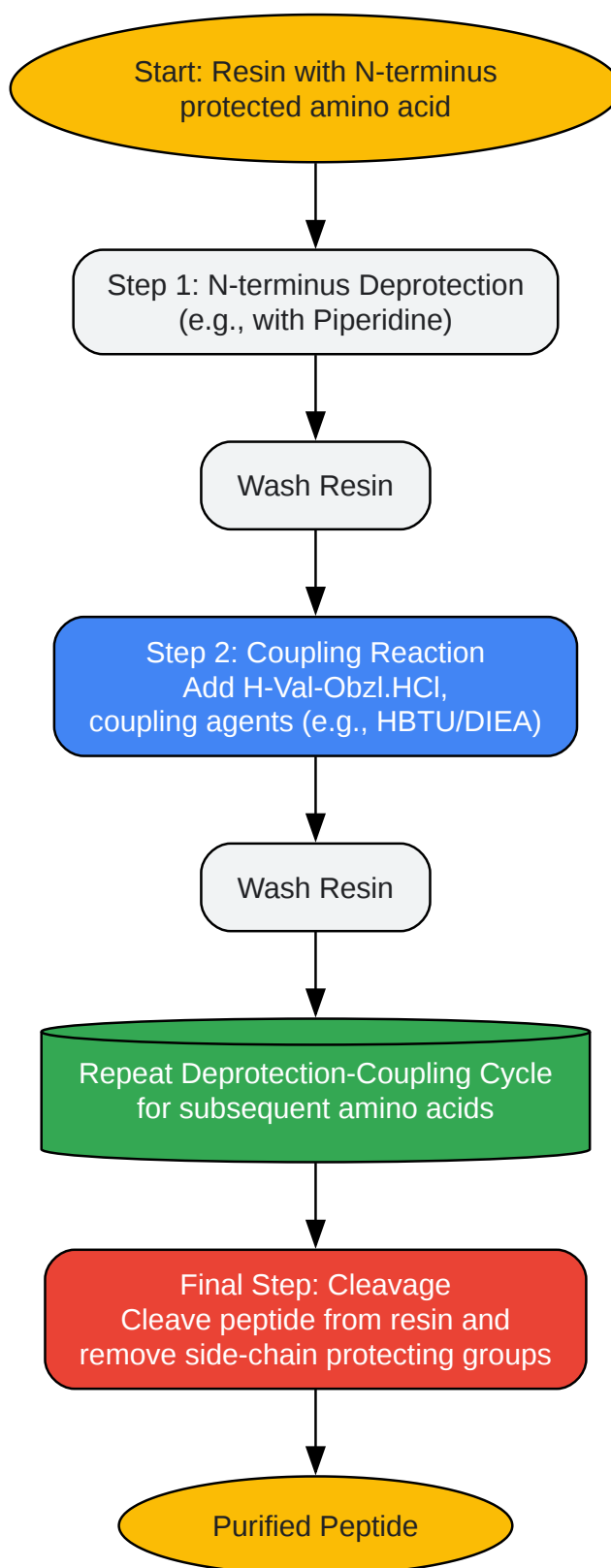
General Characterization Protocol

To confirm the identity and purity of **H-Val-Obzl.HCl**, a combination of analytical techniques is typically employed.

- **High-Performance Liquid Chromatography (HPLC):** Used to assess the purity of the compound, often requiring a result of $\geq 97\%$ or higher for use in synthesis.[\[1\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR are used to confirm the chemical structure by analyzing the chemical shifts and coupling constants of the protons and carbons, ensuring they match the expected structure of L-valine benzyl ester.
- **Fourier-Transform Infrared Spectroscopy (FTIR):** This technique is used to identify the presence of key functional groups. A general protocol involves scanning the sample in the range of $4000\text{--}400\text{ cm}^{-1}$.[\[11\]](#) Expected peaks would correspond to N-H stretches from the amine hydrochloride, C=O stretch from the ester, and aromatic C-H and C=C stretches from the benzyl group.
- **Mass Spectrometry (MS):** Provides the mass-to-charge ratio of the molecule, confirming its molecular weight.

General Workflow for Use in Solid-Phase Peptide Synthesis (SPPS)

H-Val-Obzl.HCl is used as a building block after the initial amino acid has been anchored to a solid support (resin). The following workflow illustrates its incorporation into a growing peptide chain.



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Caption: Workflow for incorporating **H-Val-Obzl.HCl** in Solid-Phase Peptide Synthesis (SPPS).

This diagram illustrates the fundamental cycle where the protecting group on the resin-bound peptide is removed, followed by the coupling of the next amino acid in the sequence, in this case, **H-Val-Obzl.HCl**. This cycle is repeated until the desired peptide is synthesized.

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